

how to control for vehicle effects when using VPC-18005

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Compound of Interest

Compound Name: VPC-18005

Cat. No.: B15588227

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Technical Support Center: VPC-18005

Welcome to the technical support center for the small molecule ERG antagonist, **VPC-18005**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on experimental design and troubleshooting, with a specific focus on controlling for vehicle effects.

Frequently Asked Questions (FAQs)

Q1: What is **VPC-18005** and what is its mechanism of action?

A1: **VPC-18005** is a small molecule inhibitor that targets the ETS-related gene (ERG), a transcription factor frequently overexpressed in prostate cancer.^{[1][2]} It functions by directly binding to the ERG-ETS domain, which sterically hinders the binding of ERG to DNA.^{[1][2]} This disruption of ERG's transcriptional activity can suppress tumor progression and metastasis.^{[1][2]}

Q2: What is the most common vehicle for dissolving **VPC-18005** for in vitro experiments?

A2: Based on available research, Dimethyl Sulfoxide (DMSO) is the most commonly used solvent to prepare stock solutions of **VPC-18005** for in vitro studies.^[1]

Q3: Why is a vehicle control necessary when using **VPC-18005**?

A3: A vehicle control is essential to distinguish the biological effects of **VPC-18005** from any potential effects of the solvent used to dissolve it. The vehicle, such as DMSO, can have its own biological effects, including cytotoxicity or alterations in gene expression, which could confound the experimental results. Therefore, a control group treated with the vehicle alone, at the same final concentration used for the **VPC-18005** treatment, is crucial for accurate interpretation of the data.

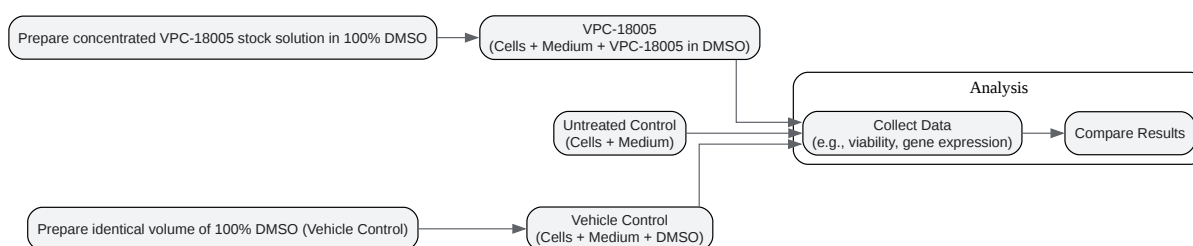
Q4: Is **VPC-18005** suitable for in vivo studies?

A4: Yes, studies have shown that **VPC-18005** is soluble, stable, and orally bioavailable in murine models. It has been shown to be non-toxic at single doses up to 500 mg/kg and in longer-term studies.[1][3]

Troubleshooting Guide: Vehicle Effects

Researchers may encounter challenges related to the vehicle used for **VPC-18005**. This guide provides a structured approach to troubleshoot common issues.

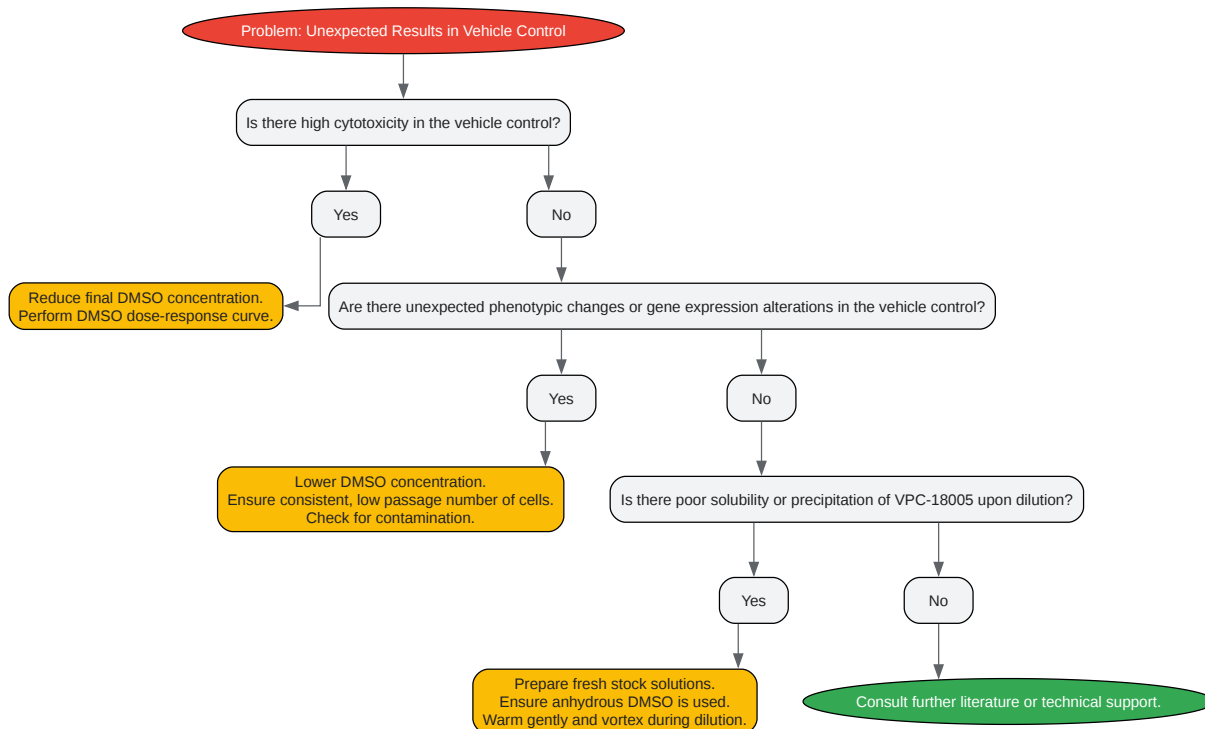
Experimental Workflow for Vehicle Control

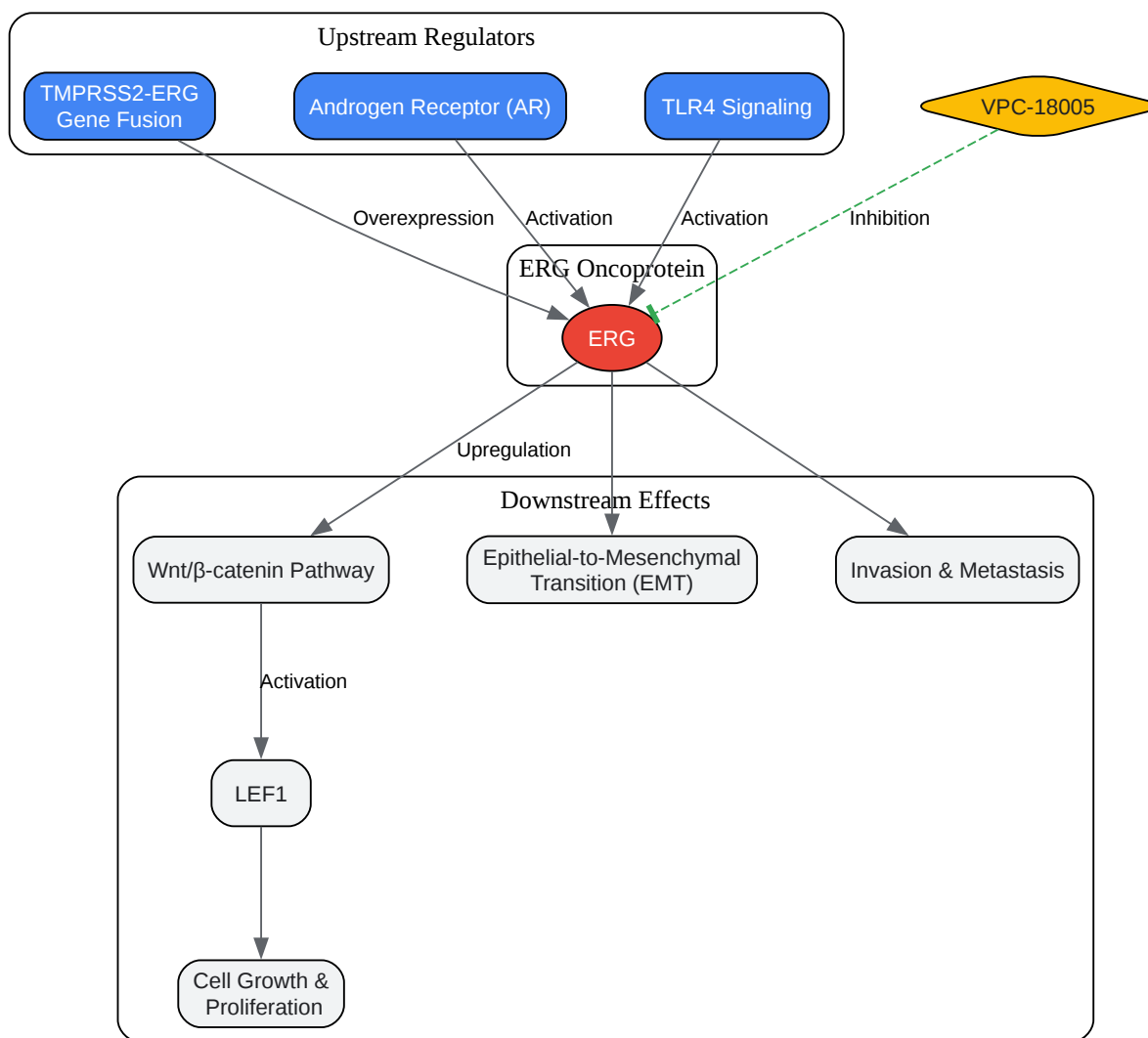


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A streamlined workflow for setting up proper vehicle controls.

Troubleshooting Decision Tree





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